

# Personal protective equipment for handling Ethanol

Author: BenchChem Technical Support Team. Date: December 2025



## **Essential Safety Protocols for Handling Ethanol**

This guide provides critical safety and logistical information for the handling of **ethanol** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures, appropriate personal protective equipment (PPE) selection, and proper disposal methods. **Ethanol** is a highly flammable liquid that can cause serious eye irritation and may cause damage to organs through prolonged or repeated exposure.[1][2]

## **Personal Protective Equipment (PPE)**

A risk assessment should be conducted before any experiment to identify potential hazards.[3] The use of appropriate PPE is mandatory to minimize exposure and ensure personal safety when handling **ethanol**.[4][5]

- Eye and Face Protection: Wear chemical safety goggles that meet ANSI/ISEA Z87.1 D3 standards.[4] A face shield may be required for operations with a high risk of splashing.[3][5]
- Hand Protection: Chemical-resistant gloves are essential. Nitrile, neoprene, or butyl rubber gloves are recommended.[6][7] It is critical to select a glove material appropriate for the duration of the task.[8] Always inspect gloves for signs of degradation or punctures before use.



- Body Protection: A chemical-resistant apron or a lab coat should be worn to protect skin and personal clothing from potential splashes.[3][4] Ensure clothing is made of flame-retardant material.
- Respiratory Protection: Handle **ethanol** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of vapors.[4][6] If ventilation is insufficient, a NIOSH-approved respirator may be necessary.[9]

### **Quantitative Data for Glove Selection**

The selection of an appropriate glove material is critical for preventing skin contact. The following table summarizes NIOSH recommendations for glove materials based on their resistance to **ethanol**.[8]

Glove Material	Recommended Protection Time
Butyl Rubber	> 8 hours
Viton™	> 8 hours
PE/EVAL (e.g., 4H™, Silver Shield™)	> 8 hours
Neoprene	> 4 hours
Teflon™	> 4 hours

Note: These recommendations are not valid for very thin disposable gloves (0.3 mm or less).[8] Always consult the glove manufacturer's specific chemical resistance data.

## **Operational and Disposal Plans**

Adherence to proper handling, storage, and disposal protocols is a cornerstone of responsible laboratory practice.[10]

#### **Standard Handling Protocol**

 Preparation: Before handling ethanol, ensure that a copy of the Safety Data Sheet (SDS) is accessible.[6] Know the location of all safety equipment, including eyewash stations, safety showers, and fire extinguishers.[4]



- Ventilation: Always handle ethanol in a well-ventilated area or a certified chemical fume hood to keep vapor concentrations low.[6][11]
- Ignition Sources: Ethanol is a Category 2 flammable liquid.[12][13] Keep it away from all
  heat, sparks, open flames, and other potential ignition sources.[1] Use only non-sparking
  tools and explosion-proof equipment.[1]
- Grounding: Ground and bond containers and receiving equipment during transfer to prevent the buildup of static electricity.[1]
- Personal Hygiene: Avoid contact with skin, eyes, and clothing.[6] Do not eat, drink, or smoke
  in areas where ethanol is handled.[1][2] Wash hands thoroughly after handling.[11]

#### **Storage Plan**

- Store **ethanol** in a cool, dry, well-ventilated area, away from incompatible materials such as oxidizing agents, acids, and alkalis.[6][14]
- Keep containers tightly closed and sealed until ready for use.[6]
- Store in approved flammable liquid storage cabinets.[13][15] According to OSHA, no more than 60 gallons of Category 1, 2, or 3 flammable liquids should be stored in a single storage cabinet.[16]

## **Disposal Plan**

**Ethanol** is classified as a hazardous waste and must be disposed of accordingly.[10][17]

- Collection: Collect all **ethanol** waste in a designated, clearly labeled hazardous waste container.[10][14] The container should be suitable for flammable liquids.
- Segregation: Do not mix ethanol waste with other chemical wastes, especially oxidizing agents or strong acids, to prevent dangerous reactions.[10][14]
- Sink Disposal: Never dispose of **ethanol** down the sink or drain.[14][17] This can violate regulations and harm the environment.



- Arrangement for Pickup: Once the waste container is nearly full, arrange for collection by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company.[10]
- Empty Containers: Empty **ethanol** containers must be triple-rinsed with a suitable solvent (like water). The rinsate must be collected and disposed of as hazardous waste.[18]

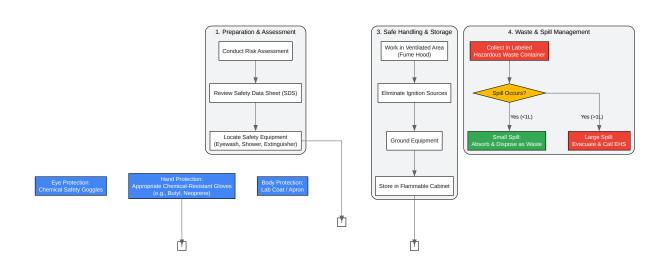
#### **Spill Response Protocol**

- Small Spills (<1 Liter): Alert personnel in the area. Absorb the spill with an inert, non-combustible material such as sand or vermiculite.[6][10] Place the absorbed material into a sealed, labeled container for hazardous waste disposal.[10]
- Large Spills (>1 Liter): Evacuate the immediate area.[10] Alert your institution's emergency response team or EHS immediately.[10] If it is safe to do so, provide ventilation to the area. Only trained personnel with appropriate PPE should handle large spills.

### **Procedural Workflow Diagram**

The following diagram illustrates the logical workflow for the safe handling of **ethanol** in a laboratory setting.





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Caption: Workflow for the safe handling of **ethanol**, from preparation to disposal.

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- To cite this document: BenchChem. [Personal protective equipment for handling Ethanol].
   BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b145695#personal-protective-equipment-for-handling-ethanol]

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